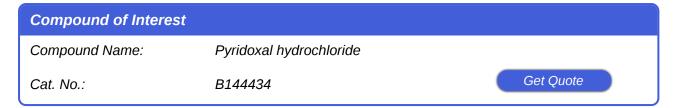


Application Notes and Protocols for Pyridoxal Hydrochloride Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methods for the preparation, storage, and handling of **Pyridoxal hydrochloride** stock solutions for research and development purposes.

Data Presentation: Quantitative Summary

For ease of comparison, the following table summarizes the key quantitative data for preparing and storing **Pyridoxal hydrochloride** stock solutions.



Parameter	Value	Solvent/Condition	Source
Solubility			
~1 mg/mL	DMSO	[1]	_
~1 mg/mL	Dimethyl formamide	[1]	_
~3 mg/mL	PBS (pH 7.2)	[1]	_
≥ 20.4 mg/mL	DMSO (with gentle warming)	[2]	
40 mg/mL	DMSO	[3]	_
41 mg/mL	DMSO	[4]	_
Freely soluble	Water	[5][6]	_
Slightly soluble	Ethanol	[5][6]	_
Storage Stability (Solid)			
≥ 4 years	-20°C	[1]	_
48 months	2-8°C (away from bright light)	[5]	
Storage Stability (Stock Solution)			_
Not more than one day	Aqueous solution	[1]	
1 month	-20°C (under nitrogen)	[7]	_
6 months	-80°C (under nitrogen)	[2][7]	_
pH of Aqueous Solution			_
2.40 - 3.00	5% in water at 25°C	[5]	
2.50 - 3.50	2% in water at 25°C	[5]	_



Experimental Protocols

Protocol 1: Preparation of Aqueous Pyridoxal Hydrochloride Stock Solution

This protocol is suitable for experiments where an organic solvent-free solution is required.

Materials:

- Pyridoxal hydrochloride solid (≥98% purity)[1]
- Phosphate-buffered saline (PBS), pH 7.2, or sterile, purified water
- Sterile conical tubes or vials
- Calibrated analytical balance
- Spatula
- Vortex mixer or magnetic stirrer
- Sterile 0.22 μm filter and syringe (optional, for sterilization)

Procedure:

- Weighing: Accurately weigh the desired amount of Pyridoxal hydrochloride solid using a calibrated analytical balance in a sterile environment.
- Dissolution: Transfer the weighed solid into a sterile conical tube or vial. Add the required volume of PBS (pH 7.2) or water to achieve the desired concentration (e.g., up to 3 mg/mL in PBS).[1]
- Mixing: Cap the tube/vial securely and vortex or stir using a magnetic stirrer until the solid is completely dissolved. The 5% solution in water should be clear and colorless.[5]
- Sterilization (Optional): If required for sterile applications, filter the solution through a sterile
 0.22 µm syringe filter into a sterile container.



• Storage and Use: It is recommended to prepare fresh aqueous solutions and use them on the same day.[1] If short-term storage is necessary, protect the solution from light.

Protocol 2: Preparation of Organic Pyridoxal Hydrochloride Stock Solution

This protocol is suitable for preparing a more concentrated stock solution that can be further diluted in aqueous buffers for experiments.

Materials:

- Pyridoxal hydrochloride solid (≥98% purity)[1]
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Sterile conical tubes or vials with inert gas (e.g., nitrogen or argon)
- · Calibrated analytical balance
- Spatula
- Vortex mixer
- Pipettes

Procedure:

- Weighing: In a controlled environment, accurately weigh the desired amount of Pyridoxal hydrochloride solid.
- Dissolution: Transfer the solid to a sterile conical tube or vial. Add the appropriate volume of DMSO or DMF to reach the desired concentration (e.g., 1 mg/mL).[1] For higher concentrations in DMSO, gentle warming to 37°C and sonication can be employed to aid dissolution.[2]
- Inert Gas Purge: Purge the headspace of the tube/vial with an inert gas like nitrogen to minimize oxidation.[1]

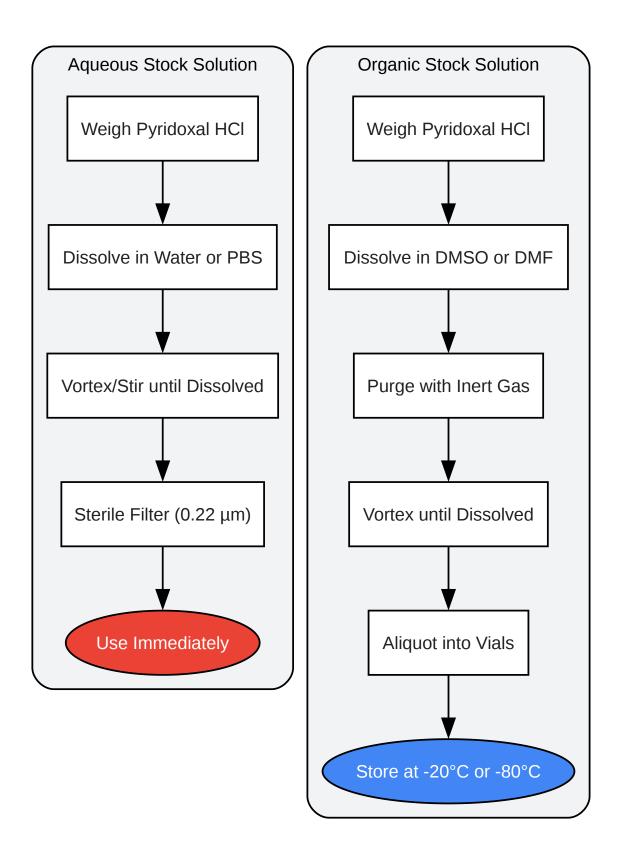


- Mixing: Securely cap the tube/vial and vortex until the solid is completely dissolved.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use sterile vials.[2][7] Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.[2][7] When storing at -20°C or -80°C, it is recommended to do so under nitrogen.[7]
- Dilution for Use: Prior to biological experiments, the organic stock solution should be further diluted in aqueous buffers or isotonic saline.[1] Ensure the final concentration of the organic solvent is insignificant to avoid physiological effects.[1]

Visualizations

Experimental Workflow for Stock Solution Preparation





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Caption: Workflow for preparing aqueous and organic stock solutions of **Pyridoxal hydrochloride**.

Factors Affecting Pyridoxal Hydrochloride Solution Stability





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Caption: Key factors that positively and negatively impact the stability of **Pyridoxal hydrochloride** solutions.

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